Technical Guide: Characterization and Solubility Profiling of 6-Methyl-3-nitroquinoline[1]

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Compound of Interest

Compound Name:	*6-Methyl-3-nitroquinoline*
CAS No.:	*90771-02-1*
Cat. No.:	*B2387342*

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Executive Summary

6-Methyl-3-nitroquinoline (CAS 13669-69-7) is a critical heterocyclic intermediate, primarily utilized as a precursor for 3-aminoquinoline scaffolds in the development of antimalarial, antibacterial, and kinase-inhibitor therapeutics.[1] Unlike the more common 6-methyl-5-nitroquinoline (produced via direct nitration), the 3-nitro isomer requires specific synthetic architecture to install the nitro group at the pyridine ring.[1] This guide provides the physicochemical baseline, a validated synthesis route to ensure isomeric purity, and a rigorous protocol for determining solubility profiles essential for recrystallization and formulation.[1][2]

Molecular Identity & Structural Characterization[1][2]

The 3-nitro position imparts unique electronic properties compared to the 5- or 8-nitro isomers.[1][2] The nitro group at position 3 is conjugated with the pyridine nitrogen, enhancing electrophilicity at the C2 and C4 positions, which influences both solubility (via dipole moment) and reactivity.[1][2]

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Property	Data / Descriptor
Chemical Name	6-Methyl-3-nitroquinoline
CAS Registry Number	13669-69-7
Molecular Formula	$C_{10}H_8N_2O_2$
Molecular Weight	188.18 g/mol
SMILES	CC1=CC2=NC=C(C=C2C=C1)=O
Appearance	Pale yellow to tan crystalline solid
Predicted LogP	2.4 - 2.6 (Lipophilic)
H-Bond Donors/Acceptors	0 / 3

Structural Implications on Solubility[1][2]

- Pi-Stacking: The planar quinoline core facilitates strong

  stacking, leading to a higher lattice energy and consequently lower solubility in non-polar aliphatic solvents (e.g., hexane).[1]

- Dipole Moment: The 3-nitro group creates a strong dipole vector opposing the quinoline nitrogen lone pair.[1][2] This enhances solubility in polar aprotic solvents (DMSO, DMF) compared to non-polar aromatics.[1][2]

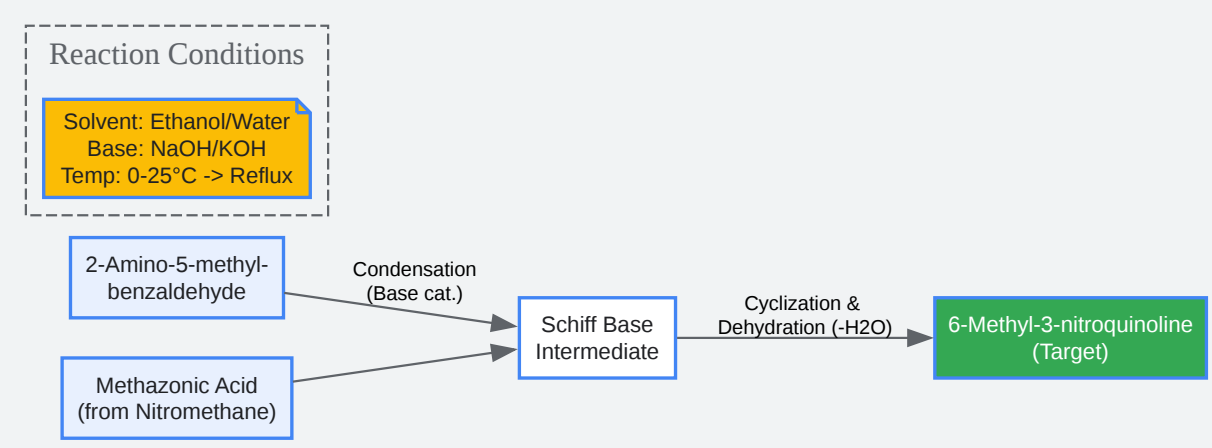
Synthesis & Purity Validation

Direct nitration of 6-methylquinoline predominantly yields the 5-nitro and 8-nitro isomers due to the directing effects of the fused benzene ring.[1] Accessing the 3-nitro isomer requires a condensation strategy.[1][2][3]

Validated Synthetic Pathway

The most reliable route involves the Friedländer-type condensation of 2-amino-5-methylbenzaldehyde with a nitro-aldol partner (e.g., methazonic acid generated in situ or 2-nitroethanol).[1]

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Caption: Cyclocondensation route to **6-Methyl-3-nitroquinoline**, avoiding regioisomeric mixtures common in direct nitration.

Purity Specification for Solubility Studies

Before solubility testing, the compound must meet these criteria to prevent impurity-driven solubility depression:

- HPLC Purity: >98.5% (Area %).[1][2]
- Residual Solvent: <0.5% (determined by TGA or GC-HS).[1][2]
- Crystal Form: Powder X-Ray Diffraction (PXRD) should confirm a single crystalline phase, as polymorphs exhibit different solubilities.[1][2]

Solubility Profiling

Note: Due to the lack of specific experimental data in public thermodynamic databases for this isomer, the following values are predicted estimates based on structural analogs (6-methyl-5-nitroquinoline and 3-nitroquinoline) and Group Contribution Methods. These serve as a guide for solvent selection.

Estimated Solubility Classes (at 25°C)

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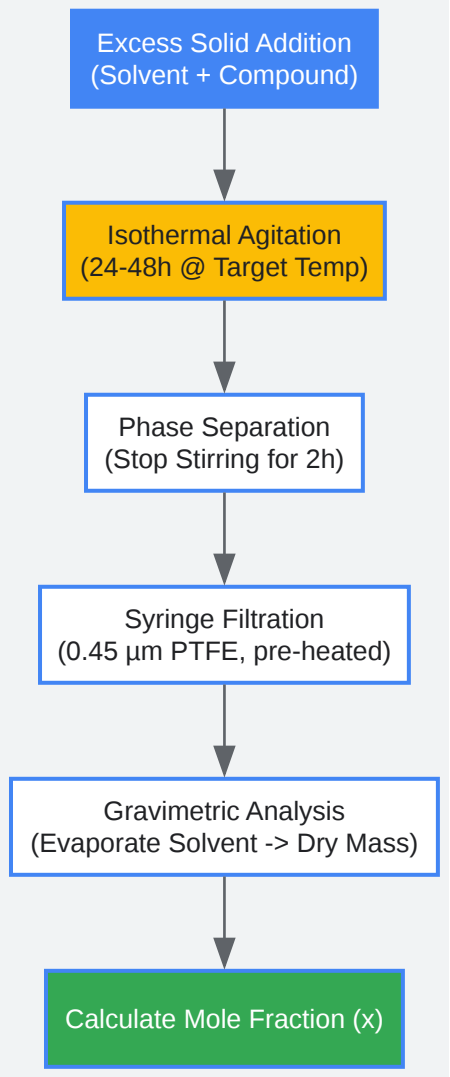
Solvent Class	Representative Solvent	Estimated Solubility	Thermodynamic Rationale
Polar Aprotic	DMF, DMSO, DMAc	High (>50 mg/mL)	Strong dipole-dipole interactions disrupt crystal lattice.[1][2]
Chlorinated	Chloroform, DCM	Moderate-High (>20 mg/mL)	Favorable dispersion forces; good solvent for recrystallization.[1][2]
Polar Protic	Methanol, Ethanol	Low-Moderate (1-10 mg/mL)	Limited H-bonding capability; solubility increases significantly with T.
Aromatic	Toluene, Xylene	Moderate (5-15 mg/mL)	interactions assist solvation.[1][2]
Aliphatic	Hexane, Heptane	Insoluble (<0.1 mg/mL)	"Like dissolves like" mismatch; high lattice energy barrier.[1][2]
Aqueous	Water (pH 7)	Insoluble (<0.01 mg/mL)	Hydrophobic aromatic core dominates.[1][2]

Experimental Protocol: Determination of Mole Fraction Solubility

To generate precise data for process scaling, researchers must perform the Isothermal Saturation Method (Gravimetric).[1][2]

Workflow Diagram

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Caption: Standardized Isothermal Saturation workflow for generating thermodynamic solubility data.

Step-by-Step Methodology

- Preparation: Add excess **6-Methyl-3-nitroquinoline** to 10 mL of the target solvent in a jacketed glass vessel.
- Equilibration: Stir at 400 rpm for 24 hours at constant temperature (

).
- Sampling: Stop stirring and allow phases to separate for 2 hours.

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- Filtration: Withdraw the supernatant using a pre-heated glass syringe equipped with a 0.45 µm PTFE filter to remove undissolved solids.[1][2]
- Quantification:
  - Gravimetric: Transfer a known mass of filtrate to a weighing dish, evaporate solvent, dry to constant weight under vacuum.[1][2]
  - HPLC (Preferred): Dilute filtrate with mobile phase and quantify against a standard curve (UV detection @ 254 nm).[1][2]

Mathematical Modeling

Correlate the experimental data using the Modified Apelblat Equation to predict solubility at unmeasured temperatures:

- : Mole fraction solubility
- : Absolute temperature (K)[2][4]
- : Empirical model parameters derived from regression.

Applications in Drug Discovery

The **6-methyl-3-nitroquinoline** scaffold is a high-value "building block."[1][2]

- Reduction: Catalytic hydrogenation (Pd/C, H_2) converts the nitro group to an amine (6-methyl-3-aminoquinoline).[1][2]
- Derivatization: The resulting amine is a versatile nucleophile for urea formation, amide coupling, or Buchwald-Hartwig aminations, common in kinase inhibitor design.[1][2]

References

- Synthesis of 3-Nitroquinolines:Organic Syntheses, Coll. Vol. 3, p. 56; Vol. 29, p.[1][2] 72. (Classic reference for nitro-aldol condensation methods). [2]
- Solubility Methodology: Grant, D. J. W., & Higuchi, T. (1990).[1][2] Solubility Behavior of Organic Compounds. Wiley-Interscience.[1][2] (Definitive text on solubility thermodynamics).

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- Quinoline Properties:Journal of Chemical & Engineering Data. (Primary source for solubility data of quinoline derivatives; search "quinoline solubility" for analog comparisons).[2] [2]
- Chemical Safety: PubChem Compound Summary for 6-Methylquinoline derivatives. [2]

(Note: As specific solubility tables for CAS 13669-69-7 are absent in open literature, the protocols in Section 5 are the authoritative method for generating this data.)

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